

Essential Safety and Operational Guide for Handling 06:0 PE

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Compound of Interest

Compound Name: 06:0 PE

Cat. No.: B3044093

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the handling of 1,2-dihexanoyl-sn-glycero-3-phosphoethanolamine (**06:0 PE**), a water-soluble, short-chain glycerophospholipid. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Chemical and Physical Properties

A summary of the key properties of **06:0 PE** is provided in the table below. This information is crucial for understanding its behavior and for proper storage and handling.

Property	Value
Synonyms	1,2-dihexanoyl-sn-glycero-3-phosphoethanolamine, DHPE
Molecular Formula	C ₁₇ H ₃₄ NO ₈ P
Molecular Weight	411.43 g/mol
Form	Available as a powder or in chloroform solution
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **06:0 PE** in its two common forms. While no specific Safety Data Sheet (SDS) for **06:0 PE** was found, the recommendations are based on SDSs for similar phospholipid compounds.

PPE Category	Powder Form	Chloroform Solution
Eye Protection	Safety glasses with side shields or goggles.	Chemical safety goggles. A face shield may be required for larger quantities.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.	Laboratory coat. Consider a chemical-resistant apron for larger volumes.
Respiratory Protection	For nuisance exposures to dust, a NIOSH-approved P95 or P1 particle respirator is recommended.[1]	Work in a well-ventilated area or a chemical fume hood. A respirator may be needed for high concentrations.

Handling and Disposal Procedures

Handling:

- General: Avoid contact with eyes, skin, and clothing.[2] Do not ingest or inhale.[2] Wash hands thoroughly after handling.
- Powder: Avoid creating dust. Use in a well-ventilated area.
- Chloroform Solution: Handle in a chemical fume hood to avoid inhalation of chloroform vapors.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash off with soap and plenty of water.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do not induce vomiting. Rinse mouth with water and consult a physician.

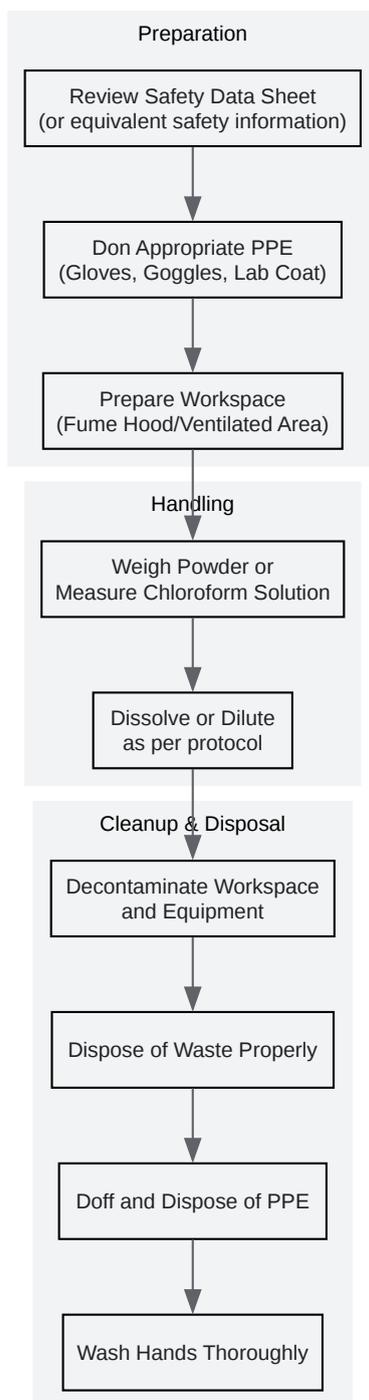
Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials should be treated as hazardous waste.

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling **06:0 PE** in a laboratory setting.

Safe Handling Workflow for 06:0 PE

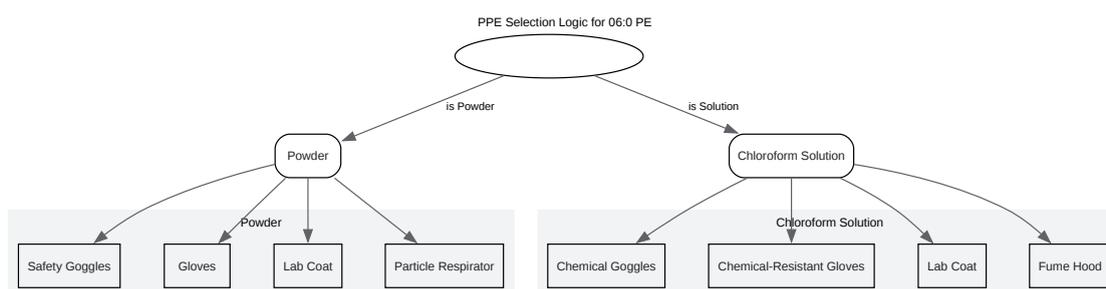


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Caption: A flowchart illustrating the key steps for the safe handling of **06:0 PE**.

Logical Relationship for PPE Selection

The selection of appropriate PPE is directly related to the physical form of **06:0 PE** being handled. The following diagram outlines this logical relationship.



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Caption: Decision diagram for selecting appropriate PPE based on the physical form of **06:0 PE**.

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References

- 1. avantiresearch.com [avantiresearch.com]

- 2. biosynth.com [biosynth.com]
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